

# 4-Methylbenzyl alcohol CAS number 589-18-4

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## Compound of Interest

Compound Name: **4-Methylbenzyl alcohol**

Cat. No.: **B145908**

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An In-depth Technical Guide to **4-Methylbenzyl Alcohol** (CAS 589-18-4)

Authored for: Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Methylbenzyl alcohol**, identified by the CAS number 589-18-4, is an aromatic organic compound with significant utility across the chemical, pharmaceutical, and fragrance industries. [1] Also known by synonyms such as p-tolylmethanol, (4-methylphenyl)methanol, and p-toluyl alcohol, it is structurally characterized by a hydroxymethyl group attached to a p-tolyl (4-methylphenyl) moiety.[1][2] This white crystalline solid serves as a versatile building block and intermediate in the synthesis of a wide range of complex molecules, including active pharmaceutical ingredients (APIs) like Lidocaine.[1][3] Its applications also extend to the formulation of fragrances, flavors, polymers, and dyes.[4][5][6] This guide provides a comprehensive technical overview of its properties, synthesis, chemical reactivity, biological significance, and experimental protocols relevant to a scientific audience.

## Physicochemical and Spectroscopic Data

The fundamental properties of **4-methylbenzyl alcohol** are crucial for its application in controlled chemical processes. It presents as a white crystalline powder or needles at room temperature.[1][4] It is soluble in common organic solvents like methanol, ethanol, and ether, but shows only slight solubility in water.[4][7]

Table 1: Physicochemical Properties of **4-Methylbenzyl Alcohol**

Property	Value	Source(s)
CAS Number	<b>589-18-4</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	122.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White crystalline powder/needles	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	59-61 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	217-218.4 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Density	~1.0 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[9]</a>
Flash Point	105 °C	<a href="#">[1]</a> <a href="#">[10]</a>
Water Solubility	7,710 mg/L at 25 °C	<a href="#">[8]</a>
logP (Octanol/Water)	1.50 - 1.6	<a href="#">[1]</a> <a href="#">[2]</a>

| Polar Surface Area | 20.23 Å<sup>2</sup> |[\[1\]](#)[\[11\]](#) |

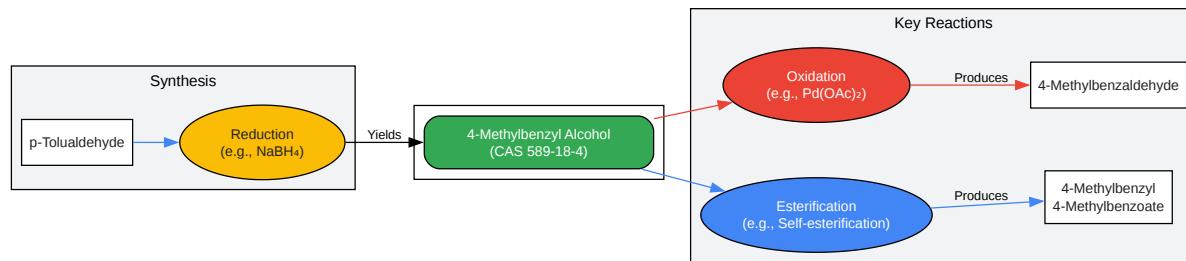
Table 2: Spectroscopic Data Summary for **4-Methylbenzyl Alcohol**

Technique	Key Features and Shifts	Source(s)
<sup>1</sup> H NMR	Chemical shifts reported in CDCl <sub>3</sub> . Key peaks correspond to methyl (CH <sub>3</sub> ), methylene (CH <sub>2</sub> ), and aromatic protons.	[12][13]
<sup>13</sup> C NMR	Chemical shifts reported in CDCl <sub>3</sub> . Key peaks correspond to methyl, methylene, and four distinct aromatic carbons.	[2][12]
IR Spectroscopy	Data available from NIST, showing characteristic peaks for O-H and C-O stretching and aromatic C-H bending.	[14]

| Mass Spectrometry | Electron ionization mass spectrum available, showing molecular ion peak and fragmentation pattern. | [14] |

## Synthesis and Key Reactions

**4-Methylbenzyl alcohol** is primarily synthesized through the reduction of p-tolualdehyde or p-methylbenzoic acid. Its hydroxyl group and aromatic ring are sites for various chemical transformations, including oxidation and esterification.



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Diagram 1: Synthesis and Key Reactions of **4-Methylbenzyl Alcohol**.

## Experimental Protocol: Synthesis via Reduction

This protocol details the synthesis of **4-methylbenzyl alcohol** from p-tolualdehyde using sodium borohydride, a common and effective laboratory method.[15]

Objective: To synthesize **4-methylbenzyl alcohol** by reducing p-tolualdehyde.

### Materials:

- p-Tolualdehyde (1 mmol)
- Sodium borohydride (NaBH<sub>4</sub>) (2 mmol)
- Methanol (15 mL)
- Standard laboratory glassware (round-bottom flask, magnetic stirrer)
- Work-up reagents (water, organic solvent for extraction, drying agent)

### Procedure:

- Dissolve p-tolualdehyde (1 mmol) in methanol (15 mL) in a round-bottom flask equipped with a magnetic stir bar.
- Stir the solution at room temperature (approx. 20 °C).
- Carefully add sodium borohydride (2 mmol) to the solution in portions.
- Continue stirring the reaction mixture at room temperature for 1 hour.
- Monitor the reaction to completion using an appropriate method (e.g., Thin Layer Chromatography).
- Upon completion, perform a standard aqueous work-up to quench the excess reagent and extract the product.
- Isolate and purify the final product, **4-methylbenzyl alcohol**. The reaction typically proceeds with a quantitative yield.[15]

## Experimental Protocol: Palladium-Mediated Oxidation

This protocol describes the oxidation of **4-methylbenzyl alcohol** to 4-methylbenzaldehyde using a palladium catalyst.[16]

Objective: To oxidize **4-methylbenzyl alcohol** to 4-methylbenzaldehyde.

### Materials:

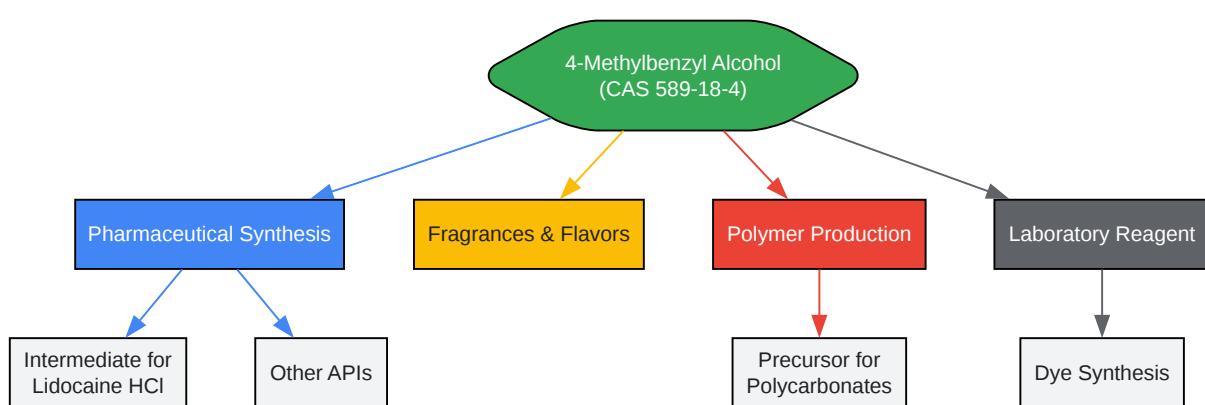
- **4-Methylbenzyl alcohol** (30 mg, 0.25 mmol)
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ ) (6.1 mg, 0.03 mmol)
- Triethylamine ( $\text{Et}_3\text{N}$ ) (3.5  $\mu\text{L}$ , 0.03 mmol)
- Tetrahydrofuran (THF) (5 mL)
- NMR tube and deuterated solvent for analysis

### Procedure:

- Combine **4-methylbenzyl alcohol** (30 mg),  $\text{Pd}(\text{OAc})_2$  (6.1 mg), and  $\text{Et}_3\text{N}$  (3.5  $\mu\text{L}$ ) in a reaction vessel.
- Add tetrahydrofuran (5 mL) to dissolve the reagents.
- Stir the solution at room temperature (20 °C) for 16-24 hours.
- Take samples periodically for monitoring (e.g., after 7, 14, 16, and 24 hours).
- For analysis, concentrate a sample to dryness under vacuum.
- Analyze the resulting crude mixture by  $^1\text{H}$  NMR to determine the conversion percentage by integrating the methyl signals of the starting material and the aldehyde product.[16]

## Applications in Research and Drug Development

The utility of **4-methylbenzyl alcohol** spans several high-value sectors, primarily driven by its role as a versatile chemical intermediate.



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Diagram 2: Key Industrial Applications of **4-Methylbenzyl Alcohol**.

- Pharmaceutical Intermediate: One of its most critical roles is as an intermediate in the synthesis of Lidocaine hydrochloride, a widely used local anesthetic.[1][3] Its specific

molecular structure is essential for building the final API. It is also used in the development of other drug compounds.[1]

- **Fragrances and Flavors:** The compound possesses a mild, floral aroma, making it a valuable ingredient in perfumes, cosmetics, and food flavorings.[5][11]
- **Polymer Chemistry:** It serves as a raw material for the preparation of certain polycarbonates and resins, contributing to the performance and durability of these materials.[4][5]
- **Organic Synthesis:** In a laboratory setting, it is a common starting material or reagent for producing other chemicals, such as 4-methylbenzaldehyde and various esters.[6][7]

## Biological Activity and Metabolism

While **4-methylbenzyl alcohol** is primarily used in chemical synthesis, its interactions with biological systems are relevant for toxicology, drug metabolism, and environmental science.

## Toxicology Profile

The compound is classified as a skin and eye irritant.[17][18] Acute toxicity data is summarized below.

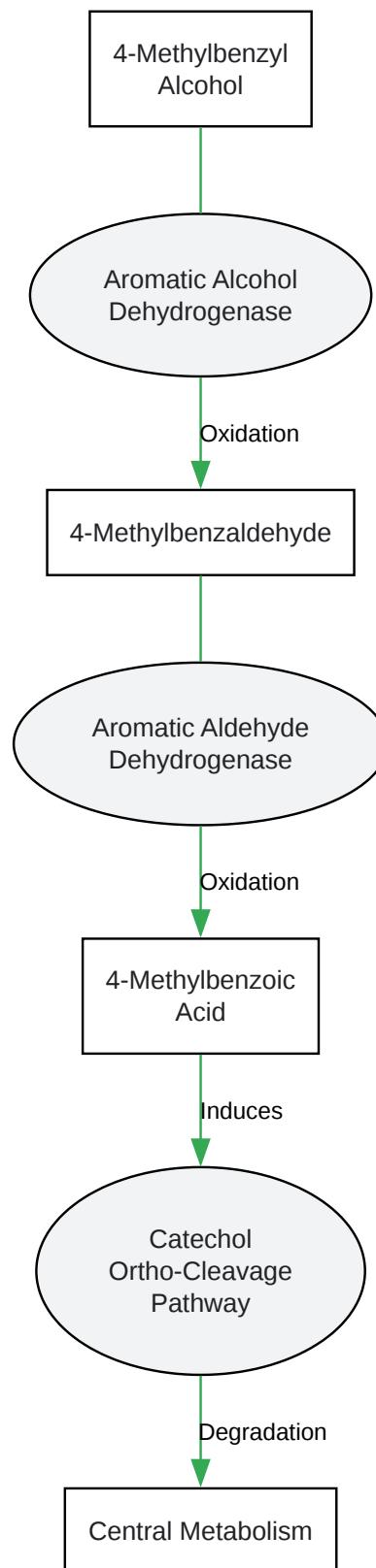
Table 3: Acute Toxicological Data for **4-Methylbenzyl Alcohol**

Test	Species	Route	Value (LD <sub>50</sub> )	Source(s)
Acute Toxicity	Rat	Oral	3900 mg/kg	[18][19]
Acute Toxicity	Mouse	Oral	1400 mg/kg	[9]

| Acute Toxicity | Rabbit | Dermal | >5 g/kg | [9][19] |

## Metabolic Pathways

**4-Methylbenzyl alcohol** is a known xenobiotic metabolite, and its biotransformation has been studied, particularly in microorganisms.[2] In *Pseudomonas putida*, it is metabolized via an oxidative pathway that serves as a model for the environmental breakdown of aromatic compounds.



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Diagram 3: Metabolic Pathway in *Pseudomonas putida* CSV86.

Studies on *Pseudomonas putida* CSV86 indicate that the metabolism of benzyl alcohol derivatives proceeds through oxidation to the corresponding aldehyde and then to the carboxylic acid (benzoate).<sup>[20]</sup> This aromatic acid subsequently induces a lower regulon that funnels the metabolite into the catechol ortho-cleavage pathway for complete degradation.<sup>[20]</sup> In mammals, **4-methylbenzyl alcohol** is a known pulmonary metabolite of p-xylene.<sup>[2]</sup> While direct interactions with specific mammalian signaling pathways are not well-documented, structurally related compounds are known to modulate pathways like PI3K/Akt, suggesting a potential area for future investigation.<sup>[21]</sup>

## Conclusion

**4-Methylbenzyl alcohol** (CAS 589-18-4) is a compound of significant industrial and scientific importance. Its well-defined physicochemical properties, straightforward synthesis, and versatile reactivity make it an indispensable intermediate in pharmaceuticals, fragrances, and materials science. For researchers and drug development professionals, a thorough understanding of its chemical behavior, biological profile, and associated experimental methodologies is essential for leveraging its full potential in creating novel products and advancing scientific discovery.

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